

Diethylditelluride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diethylditelluride

Cat. No.: B15479550

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CAS Number: 26105-63-5

This document provides a comprehensive technical overview of **diethylditelluride**, intended for researchers, scientists, and professionals in drug development. It covers the compound's properties, synthesis, and biological activities, with a focus on experimental data and methodologies.

Chemical and Physical Properties

Diethylditelluride, with the chemical formula $C_4H_{10}Te_2$, is an organotellurium compound that plays a role in various chemical syntheses and has been investigated for its biological activities.^[1] While detailed experimental data on its physical properties are not extensively reported in publicly available literature, some key characteristics are summarized below. Further experimental determination is recommended for precise values.

Property	Value	Source
CAS Number	26105-63-5	[1]
Molecular Formula	C ₄ H ₁₀ Te ₂	[1]
Molecular Weight	313.32 g/mol	[1]
Appearance	Not explicitly stated for diethylditelluride. Diethyl telluride, a related compound, is a pale yellow liquid.[2]	General knowledge
Odor	Not explicitly stated for diethylditelluride. Diethyl telluride has a strong garlic-like odor.[2]	General knowledge
Melting Point	Data not available	
Boiling Point	Data not available. Diethyl telluride has a boiling point of 137-138 °C.	
Solubility	Data not available. Diethyl telluride is practically insoluble in water but soluble in organic solvents like ethanol.[2]	

Synthesis of Diethylditelluride

Diethylditelluride is often synthesized through the reduction of elemental tellurium followed by alkylation. While specific, detailed protocols for **diethylditelluride** are not readily available, a general approach can be inferred from the synthesis of related diorganoditellurides. One common method involves the reaction of an alkali metal telluride with an ethyl halide.

Diethylditelluride can also be a byproduct in the synthesis of diethyl telluride.[2]

General Experimental Protocol for Diorganoditelluride Synthesis (Illustrative):

Objective: To synthesize a diorganoditelluride by reduction of tellurium and subsequent alkylation.

Materials:

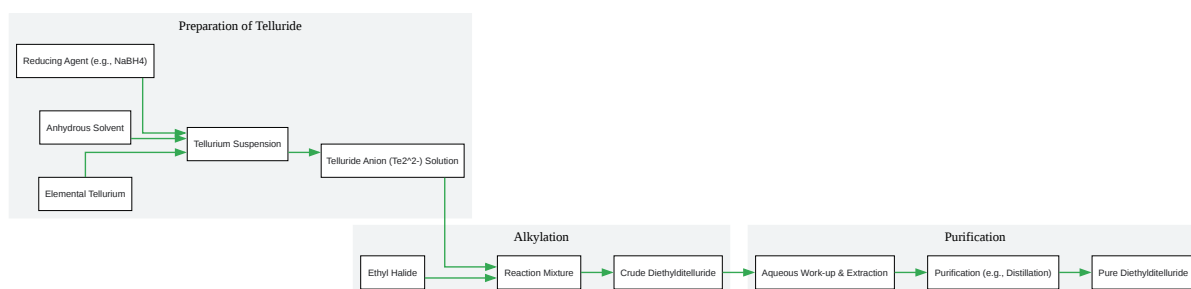
- Elemental tellurium powder
- Reducing agent (e.g., sodium borohydride)
- Ethyl halide (e.g., ethyl bromide or ethyl iodide)
- Anhydrous solvent (e.g., ethanol, tetrahydrofuran)
- Inert gas (e.g., nitrogen or argon)
- Standard laboratory glassware for air-sensitive reactions

Methodology:

- Preparation of the Telluride Reagent:
 - Under an inert atmosphere, elemental tellurium powder is suspended in an anhydrous solvent.
 - A reducing agent, such as sodium borohydride, is added portion-wise to the suspension at a controlled temperature (e.g., 0 °C) to form the corresponding telluride anion (Te_2^{2-}). The reaction is typically stirred until the tellurium is fully dissolved, indicated by a color change.
- Alkylation Reaction:
 - The ethyl halide is added dropwise to the freshly prepared telluride solution, maintaining the inert atmosphere and controlled temperature.
 - The reaction mixture is stirred for a specified period to allow for the formation of **diethylditelluride**.
- Work-up and Purification:

- The reaction is quenched, for example, by the addition of water.
- The product is extracted into an organic solvent.
- The organic layer is washed, dried, and the solvent is removed under reduced pressure.
- The crude product is then purified, typically by vacuum distillation or chromatography, to yield pure **diethylditelluride**.

Logical Workflow for Synthesis:



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Caption: A generalized workflow for the synthesis of **diethylditelluride**.

Spectroscopic Data

Characterization of **diethylditelluride** is typically performed using nuclear magnetic resonance (NMR) spectroscopy.

^1H and ^{13}C NMR Data:

While a public database with the assigned spectra for **diethylditelluride** is not readily available, the expected chemical shifts can be predicted based on the structure. The ^1H NMR spectrum would likely show a triplet and a quartet corresponding to the ethyl groups, with the chemical shifts influenced by the adjacent tellurium atoms. The ^{13}C NMR spectrum would show two signals for the two different carbon atoms of the ethyl group. Purity is often established by ^1H NMR and chemical analysis.

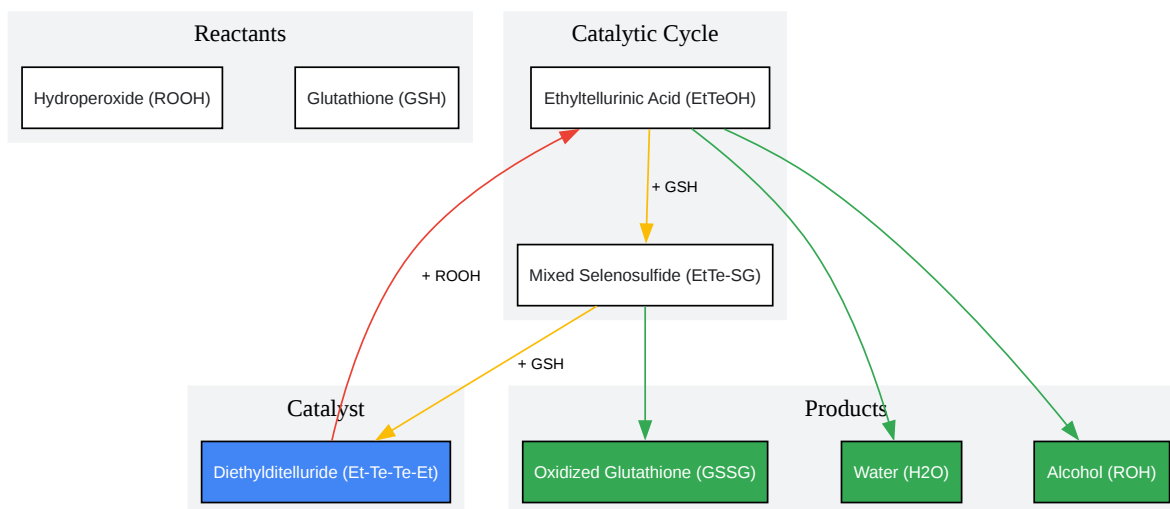
Biological Activities

Organotellurium compounds, including diorgano ditellurides, have garnered interest for their potential biological activities, notably as antioxidants.

Antioxidant Activity

The antioxidant properties of diorgano ditellurides are attributed to their ability to act as glutathione peroxidase (GPx) mimetics, detoxifying reactive oxygen species.

Proposed Signaling Pathway for GPx-like Activity:



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Caption: Proposed catalytic cycle of diorgano ditellurides as GPx mimetics.

Experimental Protocol for Antioxidant Activity Assays (DPPH & ABTS):

Objective: To evaluate the free radical scavenging activity of **diethylditelluride**.

Materials:

- **Diethylditelluride**
- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS)
- Potassium persulfate
- Methanol or other suitable solvent

- UV-Vis spectrophotometer

DPPH Assay Methodology:

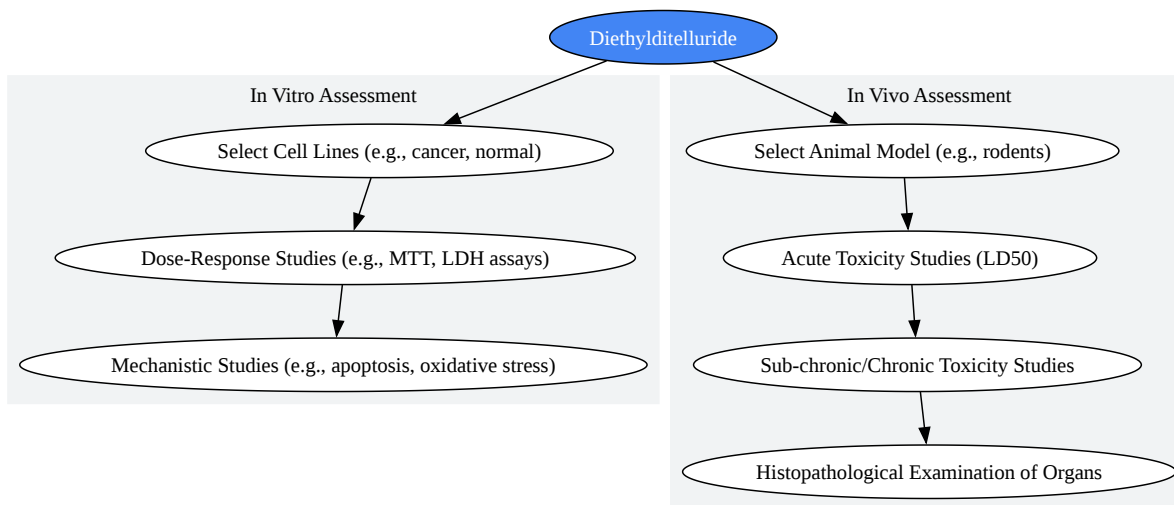
- A stock solution of DPPH in methanol is prepared.
- Various concentrations of **diethylditelluride** are added to the DPPH solution.
- The mixtures are incubated in the dark at room temperature for a set period (e.g., 30 minutes).
- The absorbance of the solutions is measured at the characteristic wavelength of DPPH (around 517 nm).
- The percentage of radical scavenging activity is calculated by comparing the absorbance of the sample to that of a control (DPPH solution without the test compound).

ABTS Assay Methodology:

- The ABTS radical cation (ABTS $\bullet$ +) is generated by reacting ABTS with potassium persulfate in the dark.
- The ABTS $\bullet$ solution is diluted with a suitable solvent to a specific absorbance at its maximum wavelength (around 734 nm).
- Different concentrations of **diethylditelluride** are added to the ABTS $\bullet$ solution.
- After a defined incubation time, the absorbance is measured.
- The percentage of inhibition of the ABTS $\bullet$ radical is calculated relative to a control.

Toxicity

Organotellurium compounds can exhibit toxicity, and their effects are an important area of research. The toxicity of diorgano ditellurides has been evaluated in various in vitro and in vivo models.



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References

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- 2. Buy Diethyl telluride | 627-54-3 [smolecule.com]
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